

Technical Guide: An Examination of 2,6-Dinitro-p-cresol

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Compound of Interest

Compound Name: 2,6-Dinitro-p-cresol

Cat. No.: B1206616

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a detailed overview of the fundamental physicochemical properties of **2,6-Dinitro-p-cresol** (DNPC), a dinitrophenolic compound with historical applications as a chemical intermediate, herbicide, and insecticide. The document focuses on its molecular formula and weight, supported by a summary of its key identifiers and properties. A generalized experimental protocol for molecular weight determination is discussed, and the compound's chemical structure and synthesis pathway are visually represented.

Core Molecular Data

2,6-Dinitro-p-cresol, also known by its IUPAC name 4-methyl-2,6-dinitrophenol, is an organic compound characterized by a cresol backbone with two nitro group substituents.^[1] Its identity is definitively established by its chemical formula and molecular weight.

Quantitative Molecular Profile

The fundamental quantitative data for **2,6-Dinitro-p-cresol** is summarized below. The elemental composition is derived from its molecular formula, $C_7H_6N_2O_5$, and the provided molecular weight.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₆ N ₂ O ₅	[1][2][3][4][5][6]
Molecular Weight	198.13 g/mol	[1][2][5][6]
Monoisotopic Mass	198.02767130 Da	[1]
CAS Number	609-93-8	[1][3][5][6]
Elemental Composition		
Carbon (C)	42.43%	
Hydrogen (H)	3.05%	
Nitrogen (N)	14.14%	
Oxygen (O)	40.38%	

Chemical Structure and Synthesis

The arrangement of atoms in **2,6-Dinitro-p-cresol** dictates its chemical behavior and reactivity.

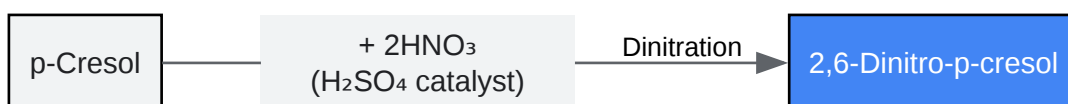
Molecular Structure

The structure consists of a phenol ring with a methyl group at position 4 (para) and two nitro groups at positions 2 and 6. This specific arrangement is crucial for its chemical properties.

Caption: Molecular structure of 4-methyl-2,6-dinitrophenol.

Synthesis Pathway

2,6-Dinitro-p-cresol is synthesized through the direct dinitration of p-cresol.[7] This electrophilic aromatic substitution reaction involves the careful addition of nitric acid in a dilute sulfuric acid solution.



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Caption: Reaction pathway for the synthesis of **2,6-Dinitro-p-cresol**.

Experimental Protocols

Determining the precise molecular weight is a critical step in chemical identification and characterization. While specific experimental reports for this compound are not detailed here, a general protocol based on mass spectrometry is outlined.

Molecular Weight Determination via Mass Spectrometry

Objective: To determine the molecular weight of **2,6-Dinitro-p-cresol** with high accuracy.

Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of **2,6-Dinitro-p-cresol** is prepared in a suitable solvent (e.g., methanol or acetonitrile) to a final concentration of approximately 1 µg/mL.
- **Ionization:** The sample solution is introduced into the ESI source. A high voltage is applied to a capillary needle, causing the solution to nebulize into a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become charged ions, typically forming protonated molecules $[M+H]^+$ or deprotonated molecules $[M-H]^-$. Given its phenolic hydroxyl group, detection in negative ion mode ($[M-H]^-$) is highly effective.
- **Mass Analysis:** The generated ions are guided into a mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Interpretation:** The peak corresponding to the molecular ion is identified. For **2,6-Dinitro-p-cresol** ($C_7H_6N_2O_5$), the expected monoisotopic mass of the deprotonated molecule $[C_7H_5N_2O_5]^-$ is approximately 197.02 m/z . The measured value is then used to confirm the molecular weight and infer the molecular formula.

Physicochemical and Safety Data

While this guide focuses on molecular weight and formula, a brief summary of other relevant properties is provided for a comprehensive profile.

Property	Value	Reference
Appearance	Light yellow to yellow solid	[1]
Melting Point	77-85 °C	[1][3][5][6]
Solubility	Insoluble in water	[1]
Hazards	Toxic	[3][6]

Note: A related compound, Dinitro-ortho-cresol (DNOC), acts as an uncoupler of oxidative phosphorylation, interfering with ATP production, which accounts for its high toxicity.[8] Similar mechanisms may contribute to the toxicity of **2,6-Dinitro-p-cresol**. It was previously used as a herbicide and insecticide but was banned in the United States for pesticide use in 1991.[8] Professionals should handle this compound with appropriate safety precautions.

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References

- 1. 2,6-Dinitro-p-cresol | C7H6N2O5 | CID 11872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Dinitro-p-cresol [chembk.com]
- 3. 2,6-Dinitro-p-cresol | 609-93-8 [chemnet.com]
- 4. PubChemLite - 2,6-dinitro-p-cresol (C7H6N2O5) [pubchemlite.lcsb.uni.lu]
- 5. parchem.com [parchem.com]
- 6. chemwhat.com [chemwhat.com]
- 7. 2,6-Dinitro-p-cresol | 609-93-8 [chemicalbook.com]
- 8. Dinitro-ortho-cresol - Wikipedia [en.wikipedia.org]

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